

Western blot protocol after "Faxeladol" treatment

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Compound of Interest

Compound Name: *Faxeladol*

Cat. No.: *B1672304*

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Application Notes and Protocols

Topic: Western Blot Analysis of Cellular Signaling Pathways Following **Faxeladol** Treatment

Audience: Researchers, scientists, and drug development professionals.

Introduction

Faxeladol is an opioid analgesic that also functions as a serotonin-norepinephrine reuptake inhibitor (SNRI), similar to tramadol.[1][2][3] Its dual mechanism of action suggests that it may impact multiple intracellular signaling cascades. This document provides a detailed protocol for investigating the effects of **Faxeladol** on protein expression in a relevant cell line using Western blot analysis. The protocol is designed to be a starting point for researchers interested in elucidating the molecular pathways modulated by this compound.

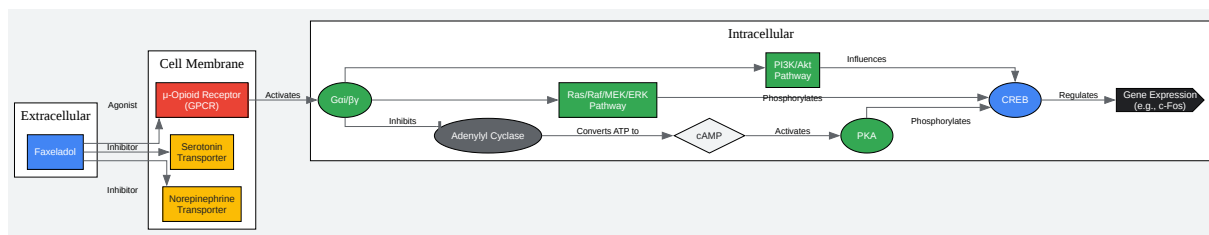
Hypothetical Experimental Data

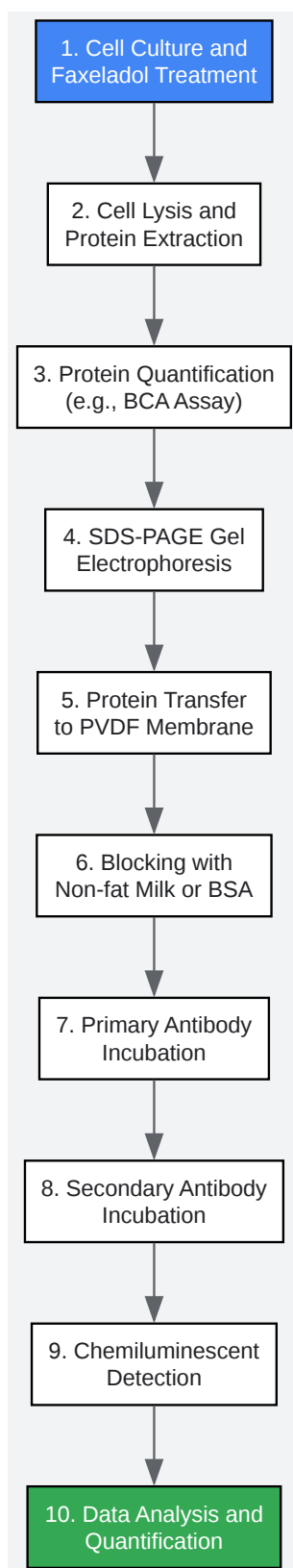
The following table summarizes hypothetical quantitative data from a Western blot experiment designed to assess the effect of **Faxeladol** on key signaling proteins in SH-SY5Y neuroblastoma cells. Cells were treated with varying concentrations of **Faxeladol** for 24 hours. The data is presented as the fold change in protein expression relative to the vehicle-treated control group.

Target Protein	Vehicle Control	Faxeladol (1 μ M)	Faxeladol (10 μ M)	Faxeladol (50 μ M)
p-ERK1/2	1.0	1.8	2.5	2.2
Total ERK1/2	1.0	1.1	0.9	1.0
p-CREB (Ser133)	1.0	2.2	3.1	2.8
Total CREB	1.0	0.9	1.1	1.0
p-Akt (Ser473)	1.0	1.5	2.1	1.9
Total Akt	1.0	1.0	1.2	1.1
c-Fos	1.0	2.5	4.0	3.5

Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the potential signaling pathways affected by **Faxeladol** and the general workflow for the Western blot protocol described below.





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References

- 1. Fixeladol - Wikipedia [en.wikipedia.org]
- 2. medkoo.com [medkoo.com]
- 3. Tramadol - Wikipedia [en.wikipedia.org]
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